

Technical Support Center: PSB-12105 Stock Solution Stability

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Compound of Interest

Compound Name: PSB-12105

Cat. No.: B1193546

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Welcome to the technical support center for **PSB-12105**, a potent A₂B adenosine receptor antagonist. This guide provides in-depth answers to frequently asked questions and troubleshooting advice regarding the stability of **PSB-12105** stock solutions, particularly when stored at -20°C. Our goal is to equip researchers, scientists, and drug development professionals with the necessary information to ensure the integrity and efficacy of their experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage temperature for **PSB-12105** stock solutions?

For long-term storage, lasting months to years, it is recommended to store **PSB-12105** stock solutions at -20°C.[1] The compound, as a solid powder, is also best stored at -20°C for extended periods to ensure its stability for over three years.[1] While short-term storage of a few days to weeks is acceptable at 4°C, -20°C is the standard for maintaining the compound's integrity over time.[1]

Q2: I've prepared a stock solution of PSB-12105 in DMSO. How should I store it, and for how long is it stable?

PSB-12105 is soluble in DMSO.[1] Once your stock solution is prepared, it is crucial to aliquot it into single-use volumes. This practice is vital to avoid repeated freeze-thaw cycles, which can degrade the compound.[2] These aliquots should be stored in tightly sealed vials at -20°C or lower.[2][3]

A general guideline for small molecule stock solutions in DMSO is storage at -20°C for up to one month, and at -80°C for up to six months for longer-term storage.[2][3] If a solution has been stored at -20°C for more than a month, it is advisable to re-verify its efficacy before use. [3]

Q3: Why is it so important to avoid multiple freeze-thaw cycles?

Each freeze-thaw cycle exposes the compound to temperature fluctuations that can accelerate its degradation. For compounds dissolved in solvents like DMSO, repeated freezing and thawing can also lead to the compound precipitating out of the solution. This can be difficult to detect visually and will result in an inaccurate final concentration in your experiments.

Aliquoting into volumes appropriate for a single experiment is the most effective way to mitigate this risk.[2]

Q4: Can I use any type of tube for storing my PSB-12105 aliquots?

The choice of storage vial is critical for long-term stability. It is highly recommended to use glass vials with Teflon-lined screw caps.[4] Standard polypropylene tubes, such as Eppendorf tubes, can be permeable to solvents, including DMSO and water, leading to solvent evaporation over time even when frozen.[4] This would increase the concentration of your stock solution, leading to inaccurate experimental results. Teflon-lined caps provide a superior seal, minimizing solvent loss.[4]

Q5: My PSB-12105 was shipped at room temperature. Is it still viable?

Yes. Small molecule compounds like **PSB-12105** are generally stable for the duration of shipping and normal handling at ambient temperatures.^{[2][5]} Upon receipt, you should immediately store the compound as recommended on the product's technical data sheet, which for long-term storage is -20°C.^{[1][2]}

Troubleshooting Guide

Issue: I am seeing inconsistent or weaker-than-expected results in my assay using a previously prepared PSB-12105 stock solution.

This is a common issue that can often be traced back to the stability of the stock solution. Here is a systematic approach to troubleshoot this problem:

Step 1: Review Your Storage Protocol

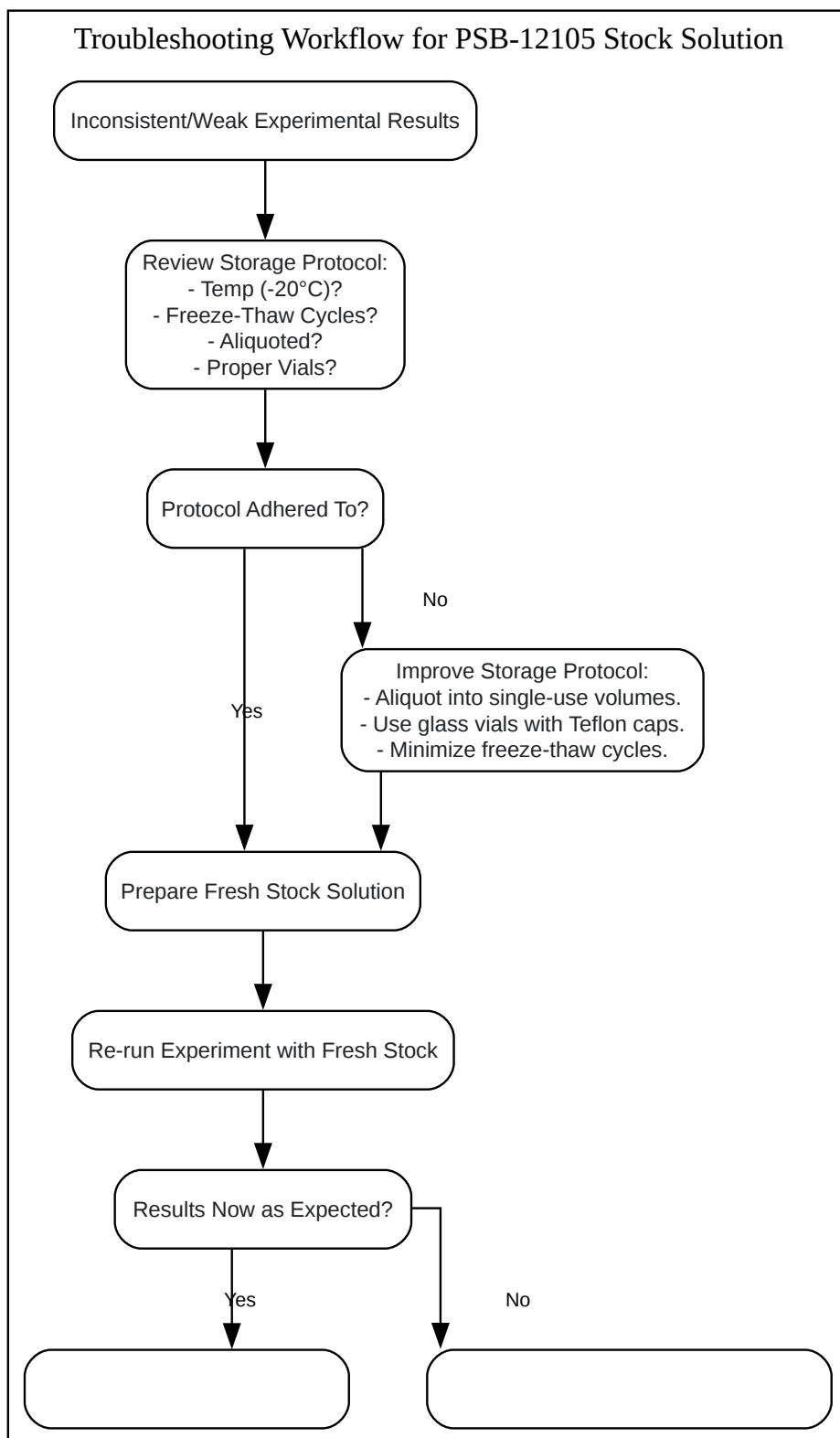
- **Storage Temperature:** Was the stock solution consistently stored at -20°C or lower?
- **Freeze-Thaw Cycles:** How many times has the stock vial been thawed and refrozen? More than a few cycles can be detrimental.
- **Aliquoting:** Was the stock solution aliquoted after preparation?
- **Storage Vial:** What type of vial was used for storage? Check for potential solvent evaporation.

Step 2: Prepare a Fresh Stock Solution The most straightforward way to determine if your old stock solution has degraded is to prepare a fresh one from the powdered compound. If your experiment works as expected with the new stock, it is highly likely the original stock has lost its potency.

Step 3: Consider Potential for Degradation While specific degradation pathways for **PSB-12105** are not extensively published, small molecules can be susceptible to hydrolysis and oxidation.^{[6][7][8]} Using anhydrous DMSO and minimizing exposure to air and moisture when preparing

and handling solutions can help prevent this.^[5] Always allow the vial to warm to room temperature before opening to prevent condensation of atmospheric water into the solution.^[4]

The following workflow can help guide your decision-making process when encountering unexpected results:



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Caption: Decision workflow for troubleshooting **PSB-12105** stock solution stability.

Experimental Protocols

Protocol for Preparation and Storage of PSB-12105 Stock Solution

This protocol outlines the best practices for preparing a stock solution of **PSB-12105** in DMSO and storing it to maintain its stability.

Materials:

- **PSB-12105** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated pipettes
- Sterile glass vials with Teflon-lined screw caps
- Vortex mixer

Procedure:

- **Pre-dissolution Handling:** Before opening the vial of powdered **PSB-12105**, centrifuge it briefly to ensure all the powder is at the bottom.^[2] Let the vial equilibrate to room temperature before opening to minimize water condensation.^{[4][9]}
- **Solvent Addition:** Based on your desired stock concentration, calculate the required volume of anhydrous DMSO. Carefully add the DMSO directly to the vial of **PSB-12105**.
- **Dissolution:** Tightly cap the vial and vortex thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used if necessary, but avoid excessive heat.
- **Aliquoting:** Immediately after dissolution, aliquot the stock solution into single-use volumes in the recommended glass vials with Teflon-lined caps. The volume of each aliquot should be appropriate for one experiment to avoid reusing a thawed aliquot.

- Storage: Label the aliquots clearly with the compound name, concentration, date, and solvent. Store the aliquots at -20°C for storage up to one month or at -80°C for longer-term storage (up to six months).[\[2\]](#)[\[3\]](#)

Data Summary Table

Parameter	Recommendation	Rationale
Solvent	Anhydrous DMSO	PSB-12105 is soluble in DMSO; anhydrous grade prevents hydrolysis. [1] [5]
Storage Temp.	-20°C (long-term)	Ensures stability for months to years. [1]
Vial Type	Glass with Teflon-lined cap	Prevents solvent evaporation and contamination. [4]
Aliquoting	Mandatory	Avoids detrimental freeze-thaw cycles. [2]
Shelf-life (-20°C)	Up to 1 month recommended	General guideline for optimal potency of small molecules in DMSO. [3]
Shelf-life (-80°C)	Up to 6 months recommended	Enhanced stability for longer-term storage. [2] [3]

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